

A Comprehensive Technical Guide to the Safe Handling of TSTU Reagent

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Compound of Interest

Compound Name: TSTU

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For Researchers, Scientists, and Drug Development Professionals

O-(N-Succinimidyl)-1,1,3,3-tetramethyluronium tetrafluoroborate, commonly known as **TSTU**, is a widely utilized coupling reagent in peptide synthesis and bioconjugation chemistry.^[1] Its efficacy in converting carboxylic acids to active N-hydroxysuccinimide (NHS) esters makes it an invaluable tool in the synthesis of peptides, modification of proteins, and preparation of labeled biomolecules.^{[1][2]} However, its reactive nature necessitates a thorough understanding of its safety profile and adherence to strict handling protocols to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This guide provides an in-depth overview of **TSTU**'s hazards, safe handling procedures, and emergency responses.

Chemical and Physical Properties

TSTU is a white crystalline solid at room temperature.^{[1][3]} A summary of its key physical and chemical properties is presented below.

Property	Value	References
Synonyms	O-(N-Succinimidyl)-1,1,3,3-tetramethyluronium Tetrafluoroborate, N,N,N',N'- Tetramethyl-O-(N-succinimidyl)uronium tetrafluoroborate	[4][5]
CAS Number	105832-38-0	[4][5][6]
Molecular Formula	C ₉ H ₁₆ BF ₄ N ₃ O ₃	[4]
Molecular Weight	301.05 g/mol	[7]
Melting Point	195 - 201 °C	[8]
Solubility	Soluble in water, acetonitrile, DMSO, and DMF. Insoluble in ether.	[1][3]
Appearance	White crystalline powder or crystals.	[1][3]

Hazard Identification and Classification

TSTU is classified as a hazardous chemical.[5] Users must be fully aware of its potential health effects before handling.

GHS Hazard Classification:

Hazard Class	Category	References
Acute Toxicity, Oral	Category 4	[5]
Skin Corrosion/Irritation	Category 2	[5][6]
Serious Eye Damage/Eye Irritation	Category 2/2A	[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	[5]
Skin Sensitization	Category 1A	[9]

GHS Pictograms:

GHS07: Exclamation Mark[9]

Signal Word: Warning[5][9]

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[6]
- H317: May cause an allergic skin reaction.[9]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

Precautionary Statements:

- Prevention: P261 (Avoid breathing dust), P272 (Contaminated work clothing should not be allowed out of the workplace), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[9]
- Response: P302 + P352 (IF ON SKIN: Wash with plenty of water), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present

and easy to do. Continue rinsing), P333 + P313 (If skin irritation or rash occurs: Get medical advice/attention), P362 + P364 (Take off contaminated clothing and wash it before reuse).[8]
[9]

- Storage: P405 (Store locked up).[8]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to minimize risks associated with **TSTU**.

Personal Protective Equipment (PPE)

A standardized PPE workflow should be followed to ensure user safety.



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Caption: Required Personal Protective Equipment workflow for handling **TSTU**.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[6][8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[5]

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[5][8]

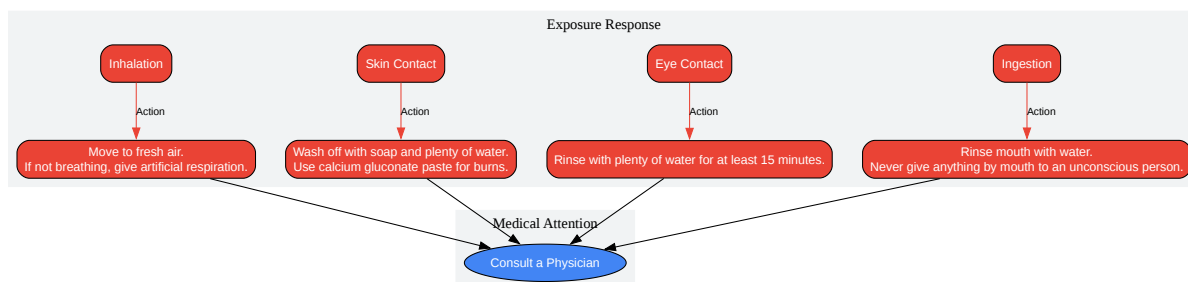
- Avoid the formation of dust and aerosols.[8]
- Use personal protective equipment as required.[8]
- Wash hands thoroughly after handling and before breaks.[6]

Storage Conditions

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.[3][8]
- Recommended storage temperature is between 2-8°C.[3]
- The reagent is moisture and light sensitive; protect from exposure.[5][8]
- Store under an inert atmosphere (e.g., argon).[3][7]
- Keep away from incompatible materials such as strong oxidizing agents, water, strong acids, and strong bases.[5][8]

Emergency Procedures

A clear and logical workflow is essential for responding to accidental exposures or spills.



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Caption: Emergency first aid procedures for **TSTU** exposure.

First-Aid Measures:

- General Advice: Immediate and specialized first aid is required for hydrofluoric (HF) acid burns, which can result from decomposition products.[8]
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician.[6][8]
- Skin Contact: In case of contact, immediately wash off with soap and plenty of water. For burns, first treatment with calcium gluconate paste is recommended. Consult a physician.[8]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart, and consult a physician.[6][8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[6][8]

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Hazardous Combustion Products: Under fire conditions, **TSTU** can decompose to form carbon oxides, nitrogen oxides (NOx), hydrogen fluoride, and borane/boron oxides.[5][8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[5][8]

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment. Avoid dust formation and breathing vapors, mist, or gas. Ensure adequate ventilation.[8]
- Environmental Precautions: Prevent product from entering drains.[8]
- Containment and Cleanup: Pick up and arrange disposal without creating dust. Sweep up and shovel into a suitable, closed container for disposal.[8]

Stability and Reactivity

- Chemical Stability: **TSTU** is stable under recommended dry storage conditions.[3][8] It is, however, sensitive to moisture and light.[5][8]
- Reactivity: It can hydrolyze and degrade in humid conditions.[3]
- Incompatible Materials: Avoid contact with strong oxidizing agents, water, strong acids, and strong bases.[5][8]
- Hazardous Decomposition Products: Hazardous decomposition products formed under fire conditions include carbon oxides, nitrogen oxides (NOx), hydrogen fluoride, and borane/boron oxides.[8]

Disposal Considerations

- Dispose of **TSTU** and its containers in accordance with local, state, and federal regulations.

- It is recommended to mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.[8]

This guide is intended to provide comprehensive safety information for the handling of **TSTU**. It is imperative that all users read and understand the Safety Data Sheet (SDS) for this product before use and receive appropriate safety training.

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